

# An In-depth Technical Guide to 3-Isobutyl-1H-pyrazole-5-carboxylic Acid

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## Compound of Interest

**Compound Name:** 3-Isobutyl-1H-pyrazole-5-carboxylic acid

**Cat. No.:** B118920

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## Abstract

**3-Isobutyl-1H-pyrazole-5-carboxylic acid** is a heterocyclic compound belonging to the pyrazole class of molecules. The pyrazole scaffold is a prominent feature in numerous pharmacologically active compounds, demonstrating a wide range of biological activities, including anticancer, anti-inflammatory, and antibacterial properties.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of **3-isobutyl-1H-pyrazole-5-carboxylic acid**, including its chemical properties, a detailed experimental protocol for the synthesis of a closely related analog, and a summary of the known biological activities of similar pyrazole derivatives. The information presented herein is intended to serve as a valuable resource for researchers and drug development professionals interested in the therapeutic potential of pyrazole-based compounds.

## Chemical Properties and Data

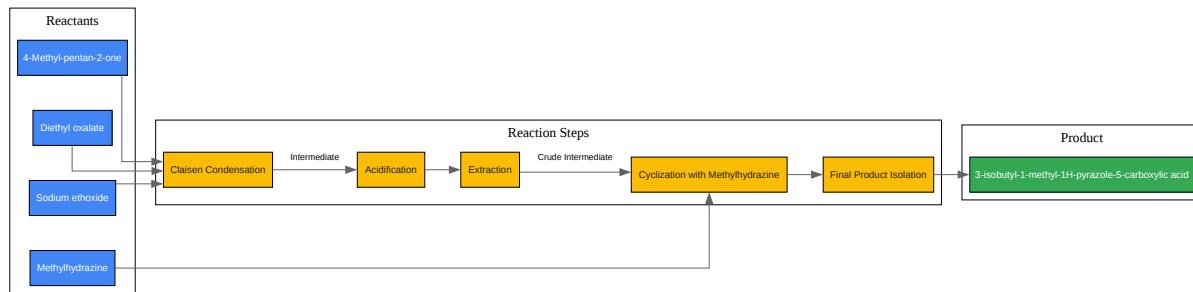
**3-Isobutyl-1H-pyrazole-5-carboxylic acid**, identified by the IUPAC name **3-isobutyl-1H-pyrazole-5-carboxylic acid**, is a white solid compound.<sup>[4]</sup> Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	3-isobutyl-1H-pyrazole-5-carboxylic acid	[4]
CAS Number	92933-49-8	[4]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[4]
Molecular Weight	182.22 g/mol	[5]
Physical Form	Solid	[4]
Storage Temperature	-20°C	[4]
Purity	95%	[4]
InChI Key	OCAWPZXEVMMJMI-UHFFFAOYSA-N	[4]

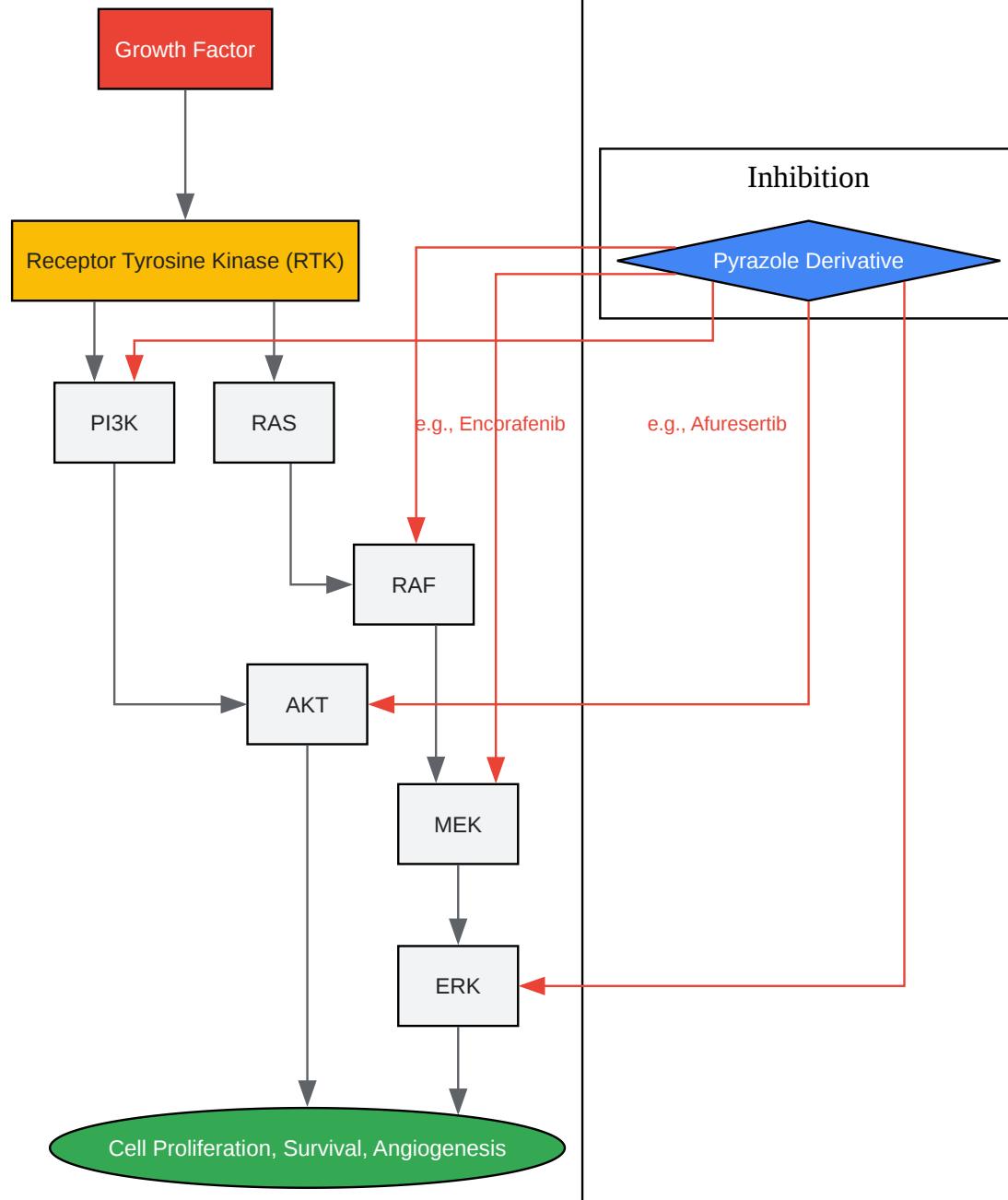
## Synthesis Protocol

While a specific protocol for the synthesis of **3-isobutyl-1H-pyrazole-5-carboxylic acid** is not readily available in the reviewed literature, a detailed methodology for the synthesis of the closely related N-methylated analog, 3-isobutyl-1-methyl-1H-pyrazole-5-carboxylic acid, has been reported and is presented here as a representative procedure.[6] This synthesis involves a Claisen condensation followed by a cyclization reaction with methylhydrazine.

## Experimental Workflow



## MAPK/ERK and PI3K/AKT Signaling Pathways

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## References

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